

IUPAC name and synonyms for 2-Bromo-4-fluoroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-fluoroaniline

Cat. No.: B089589

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An In-depth Technical Guide to **2-Bromo-4-fluoroaniline** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4-fluoroaniline**, a key building block in the synthesis of pharmaceuticals and other complex organic molecules. This document details its chemical identity, physicochemical properties, synthesis protocols, and its role in drug development, tailored for researchers, scientists, and professionals in the field.

Chemical Identity

The formal identification of this compound according to the International Union of Pure and Applied Chemistry (IUPAC) and its common synonyms are provided below.

- IUPAC Name: **2-bromo-4-fluoroaniline**[\[1\]](#)[\[2\]](#)
- Synonyms:
 - 2-Bromo-4-fluorobenzenamine[\[1\]](#)
 - 4-Fluoro-2-bromoaniline[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - 2-bromo-4-fluorophenylamine[\[1\]](#)
 - BENZENAMINE, 2-BROMO-4-FLUORO-[\[1\]](#)

Physicochemical Properties

A summary of the key quantitative data for **2-Bromo-4-fluoroaniline** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₆ H ₅ BrFN[1][2][6][7][8]
Molecular Weight	190.01 g/mol [7][9]
CAS Number	1003-98-1[1][2][6][7][8][9]
Appearance	White to light brown crystalline solid or powder[6][8]
Melting Point	41 °C[8]
Boiling Point	221 °C (lit.)[3][8][9]
Density	1.67 g/mL at 25 °C (lit.)[3][8][9]
Refractive Index	n _{20/D} 1.583 (lit.)[3][9]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, methanol, and acetone.[6]

Experimental Protocols: Synthesis of 2-Bromo-4-fluoroaniline

A common and efficient method for the synthesis of **2-Bromo-4-fluoroaniline** is through the bromination of 4-fluoroaniline. A detailed experimental protocol is provided below.

Synthesis via Bromination of 4-fluoroaniline[3][7]

This procedure outlines the synthesis of **2-bromo-4-fluoroaniline** from 4-fluoroaniline using N-bromosuccinimide (NBS) as the brominating agent.

Materials:

- 4-fluoroaniline (8.64 mL, 58.13 mmol)

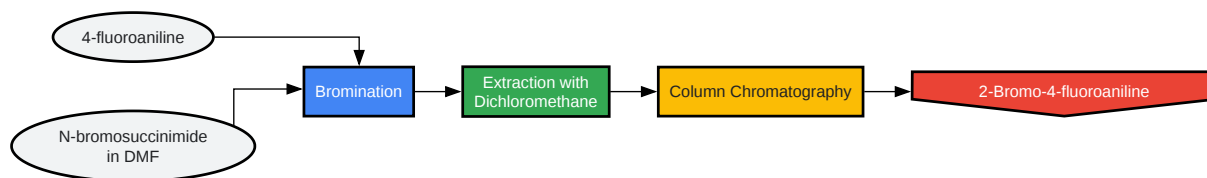
- N,N-dimethylformamide (DMF), distilled (200 mL)
- N-bromosuccinimide (NBS) (11.4 g, 63.95 mmol)
- Dichloromethane (CH_2Cl_2)
- Ethyl acetate
- n-hexane

Equipment:

- Two-necked flask
- Stirring device
- Dropping funnel
- Column chromatography setup

Procedure:

- To a two-necked flask equipped with a stirring device, add 200 mL of distilled N,N-dimethylformamide (DMF) and 4-fluoroaniline (8.64 mL, 58.13 mmol).[\[3\]](#)[\[7\]](#)
- Dissolve N-bromosuccinimide (11.4 g, 63.95 mmol) in DMF.[\[3\]](#)[\[7\]](#)
- Slowly add the NBS solution dropwise to the stirring solution of 4-fluoroaniline in DMF.[\[3\]](#)[\[7\]](#)
- Once the reaction is complete, perform an extraction using dichloromethane (CH_2Cl_2).[\[3\]](#)[\[7\]](#)
- The crude product is then purified by column chromatography using an eluent mixture of ethyl acetate and n-hexane (1:4 ratio).[\[3\]](#)[\[7\]](#)
- The final product, **2-bromo-4-fluoroaniline**, is obtained with a high yield (typically around 95%).[\[3\]](#)[\[7\]](#)



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Caption: Workflow for the synthesis of **2-Bromo-4-fluoroaniline**.

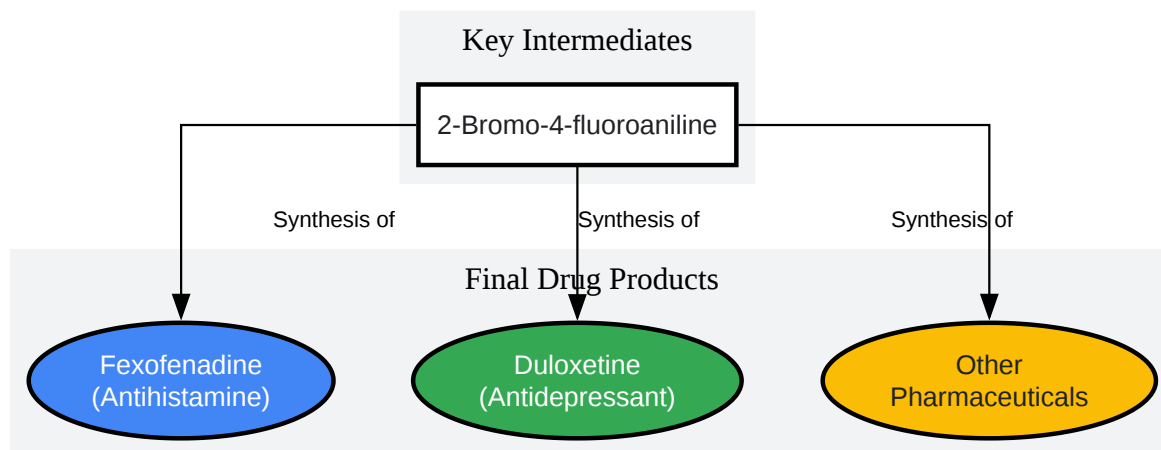
Applications in Drug Development

2-Bromo-4-fluoroaniline is a versatile building block in the synthesis of various pharmaceutical compounds. Its unique substitution pattern allows for diverse chemical modifications, making it a valuable intermediate in the development of new drugs.

It is notably used in the synthesis of:

- Antihistamines: For example, it is an intermediate in the synthesis of fexofenadine, a second-generation antihistamine.[6]
- Antidepressants: It is also used in the synthesis of duloxetine, a serotonin-norepinephrine reuptake inhibitor (SNRI).[6]
- Antihypertensive agents[6]
- Oncology: The structurally related compound, 4-Bromo-2-fluoroaniline, is a key intermediate in the synthesis of Vandetanib, a targeted therapy for certain types of thyroid cancer.[10]

The fluorinated nature of these building blocks can enhance the metabolic stability and binding affinity of the final drug molecule.[11]



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- To cite this document: BenchChem. [IUPAC name and synonyms for 2-Bromo-4-fluoroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089589#iupac-name-and-synonyms-for-2-bromo-4-fluoroaniline]

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